

Hazard Identification & Handling Precautions

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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2-Bromobutanenitrile is a hazardous chemical that requires careful handling. The table below summarizes its Globally Harmonized System (GHS) of Classification and Labelling hazards and precautions [1].

Hazard Category	GHS Hazard Statements	Precautionary Measures
Acute Toxicity (Oral)	H301: Toxic if swallowed	P264, P270, P301+P310, P321, P330: Wash hands/face thoroughly after handling. Do not eat, drink, or smoke when using. IF SWALLOWED: Immediately call a poison center or doctor/physician. Rinse mouth. Specific treatment is needed (see a doctor).

| **Skin Corrosion/Irritation** | **H314:** Causes severe skin burns and eye damage **H315:** Causes skin irritation | **P264, P280, P363:** Wash skin thoroughly after handling. Wear protective gloves/eye protection/face protection. Wash contaminated clothing before reuse. | | **Serious Eye Damage/Irritation** | **H319:** Causes serious eye irritation | **P264, P305+P351+P338:** Wash hands thoroughly after handling. **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do - continue rinsing. | | **Respiratory Irritation** | **H335:** May cause respiratory irritation | **P261, P271:** Avoid breathing dust/fume/gas/mist/vapors/spray. Use only in a well-ventilated area. |

Additional Physical & Chemical Properties [2] [1]:

- **Physical Form:** Liquid [2]
- **Boiling Point:** 69-73 °C at 10 Torr [1]
- **Density:** 1.4766 g/cm³ [1]

- **Storage Temperature:** 4°C [2]

Safe Handling & Emergency Procedures

General Handling Guidelines

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat [1].
- **Ventilation:** Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of vapors or mists [1].
- **Hygiene:** Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling [1].

First-Aid Measures

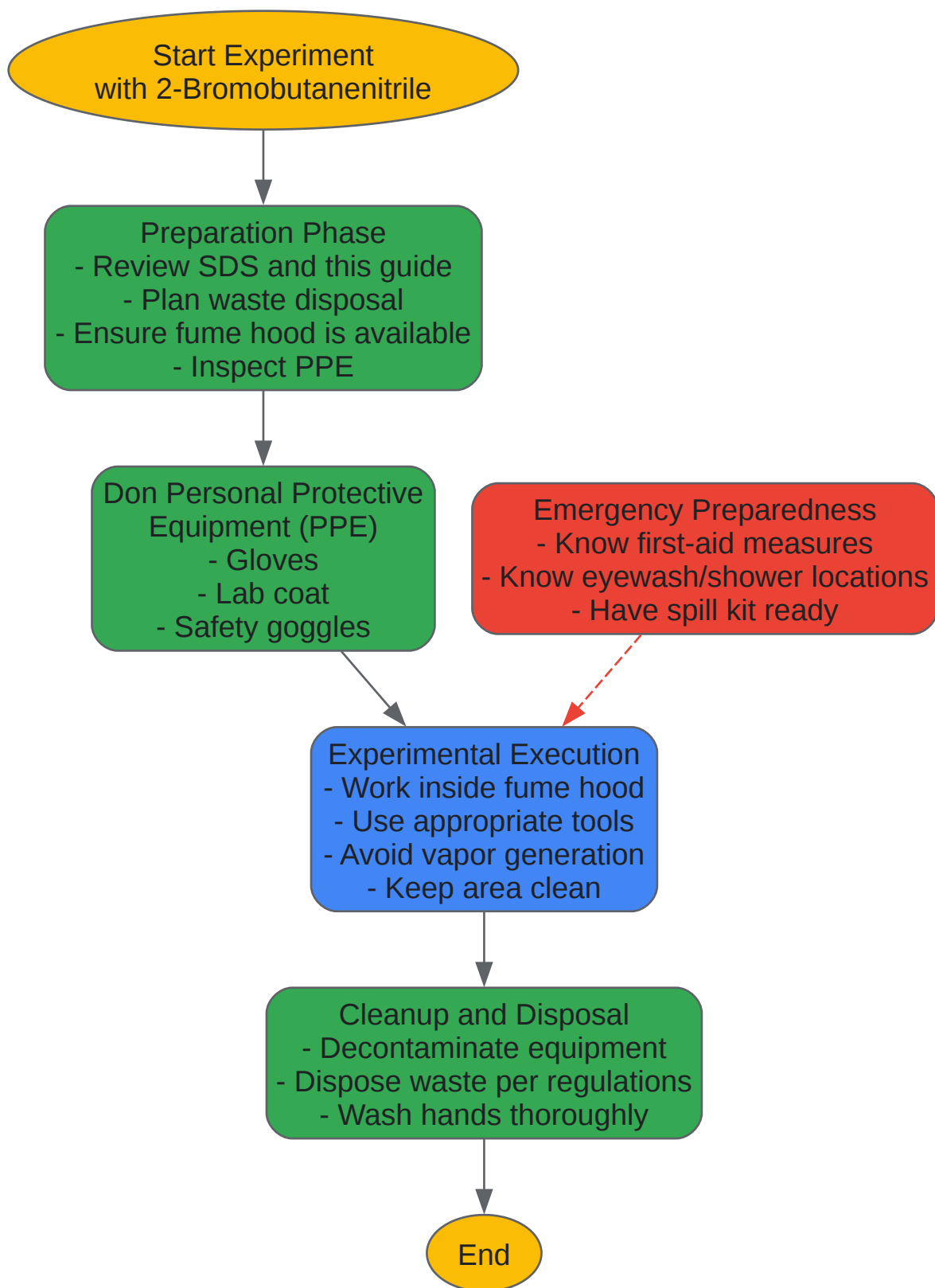
- **IF SWALLOWED:** Immediately call a poison center or doctor/physician. Do NOT induce vomiting. Rinse the mouth [1].
- **IF ON SKIN:** Take off contaminated clothing immediately. Wash skin with plenty of soap and water. Wash contaminated clothing before reuse. Get medical attention if irritation occurs [1].
- **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention [1].
- **IF INHALED:** Move the affected person to fresh air and keep them in a comfortable position for breathing. Call a doctor if symptoms occur [1].

Storage and Disposal

- **Storage:** Store locked up in a cool place (recommended at 4°C) [2] [1].
- **Disposal:** Dispose of contents and container in accordance with all applicable local, national, and international regulations [1].

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **2-Bromobutanenitrile** in a laboratory setting.



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Logical Workflow for Handling 2-Bromobutanenitrile

Frequently Asked Questions (FAQs)

Q1: At what temperature should I store 2-Bromobutanenitrile, and why? It is recommended to store **2-Bromobutanenitrile** at 4°C [2]. Storing chemicals at controlled, often cooler, temperatures helps maintain their stability and can reduce the risk of decomposition or the generation of hazardous vapors.

Q2: What is the most critical precaution to take when handling this compound? All precautions are critical, but particular emphasis must be placed on preventing **skin and eye contact**, as it causes severe skin burns and eye damage (H314) [1]. Therefore, the consistent and correct use of gloves and eye protection is non-negotiable.

Q3: I cannot find a detailed experimental protocol for my reaction using 2-Bromobutanenitrile. Where should I look? The provided search results do not contain detailed synthetic protocols for this specific compound. For reaction-specific procedures, it is recommended to consult specialized scientific literature, such as **reaction databases (e.g., Reaxys, SciFinder)** or **primary research journals**.

Key Safety Summary

This guide is based on available hazard data. Always consult the specific Safety Data Sheet (SDS) from your supplier before use.

- **Primary Hazards:** Toxic if swallowed, causes severe skin burns and eye damage.
- **Key Precautions:** Use full PPE (gloves, goggles), work in a fume hood, and prohibit eating/drinking in the lab.
- **Emergency Focus:** Immediate medical attention is required for ingestion or contact with eyes/skin.

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References

1. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]

2. 2-bromobutanenitrile | 41929-78-6 [sigmaaldrich.com]

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